

A Spectroscopic Comparative Guide: 3-Allyloxypropionic Acid and its Isomers

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Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of **3-Allyloxypropionic Acid** and its structural isomers, 2-Allyloxypropionic Acid and Allyl 3-hydroxypropionate. Due to the limited availability of comprehensive public spectroscopic data for the exact isomers, this comparison includes data for closely related derivatives to provide valuable insights into their structural characterization.

Spectroscopic Data Summary

The following tables summarize the available quantitative spectroscopic data for **3-Allyloxypropionic Acid** and representative data for analogous compounds to its isomers.

Table 1: Spectroscopic Data for **3-Allyloxypropionic Acid** and Analogues of its Isomers

Compound	Spectroscopic Technique	Key Data Points
3-Allyloxypropionic Acid	FTIR (Neat)	Characteristic peaks for O-H (broad, $\sim 3000\text{ cm}^{-1}$), C=O ($\sim 1715\text{ cm}^{-1}$), C-O-C, and C=C stretches.
GC-MS	Molecular Ion (M^+) peak at m/z 130, with characteristic fragmentation patterns.	
Ethyl 2-allyloxypropanoate	^1H NMR (CDCl_3)	δ ~ 1.2 (t, 3H, CH_3), ~ 1.4 (d, 3H, CH_3), ~ 3.9 - 4.3 (m, 5H, OCH_2 , OCH , OCH_2), ~ 5.2 - 5.4 (m, 2H, $=\text{CH}_2$), ~ 5.8 - 6.0 (m, 1H, $=\text{CH}$)
(Analogue for 2-Allyloxypropionic Acid)	FTIR	Characteristic peaks for C=O (ester, $\sim 1740\text{ cm}^{-1}$), C-O-C, and C=C stretches.
MS (GC)	Molecular Ion (M^+) peak at m/z 158, with fragmentation corresponding to the ester structure.	
Methyl 3-hydroxypropanoate	^1H NMR (CDCl_3)	δ ~ 2.5 (t, 2H, CH_2), ~ 3.7 (s, 3H, OCH_3), ~ 3.8 (t, 2H, CH_2OH), broad s (1H, OH)
(Analogue for Allyl 3-hydroxypropionate)	^{13}C NMR (CDCl_3)	δ ~ 37 (CH_2), ~ 51 (OCH_3), ~ 58 (CH_2OH), ~ 172 (C=O)
FTIR (Neat)	Broad O-H stretch ($\sim 3400\text{ cm}^{-1}$), C-H stretches, and a strong C=O stretch ($\sim 1735\text{ cm}^{-1}$). [1]	
MS (EI)	Molecular Ion (M^+) peak at m/z 104, with fragments	

corresponding to loss of
methoxy and other groups.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below. These are generalized protocols and may require optimization based on the specific instrument and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).

Sample Preparation:

- Dissolve 5-10 mg of the analyte in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, D₂O, or DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) if required.

¹H NMR Acquisition:

- Pulse Sequence: A standard single-pulse sequence is typically used.
- Number of Scans: 16-64 scans are generally sufficient for good signal-to-noise.
- Relaxation Delay: A delay of 1-5 seconds between scans allows for full proton relaxation.

¹³C NMR Acquisition:

- Pulse Sequence: A proton-decoupled pulse sequence is used to obtain a spectrum with single lines for each unique carbon.

- Number of Scans: A larger number of scans (e.g., 1024 or more) is often necessary due to the lower natural abundance of ^{13}C .
- Relaxation Delay: A 2-second relaxation delay is common.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: An FTIR spectrometer, often with an Attenuated Total Reflectance (ATR) accessory for liquid samples.

Sample Preparation (Liquid Film/Neat):

- Place a small drop of the liquid sample directly onto the ATR crystal or between two salt plates (e.g., NaCl or KBr).
- If using salt plates, gently press the top plate to create a thin, uniform film.

Data Acquisition:

- Record a background spectrum of the empty ATR crystal or clean salt plates.
- Acquire the sample spectrum over the desired range (typically $4000\text{--}400\text{ cm}^{-1}$).
- The final spectrum is usually presented as transmittance or absorbance.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate the components of a sample and determine their mass-to-charge ratio for identification.

Instrumentation: A gas chromatograph coupled to a mass spectrometer.

Sample Preparation:

- For acidic compounds, derivatization is often necessary to increase volatility. A common method is silylation, for example, using N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).

- Dissolve a small amount of the sample in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Add the derivatizing agent and heat the mixture if required by the specific protocol.

GC Conditions:

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms) is typically used.
- Injector Temperature: Set to a temperature that ensures rapid volatilization without sample degradation (e.g., 250 °C).
- Oven Program: A temperature gradient is used to separate compounds based on their boiling points. A typical program might start at 50 °C and ramp up to 250 °C.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) is most common for general analysis.
- Mass Range: A scan range of m/z 40-400 is typically sufficient for these compounds.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the spectroscopic comparison of **3-Allyloxypropionic Acid** and its isomers, incorporating the use of data from analogous compounds.

Spectroscopic Comparison of 3-Allyloxypropionic Acid and its Isomers



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References

- 1. Propanoic acid, 3-hydroxy-, methyl ester [webbook.nist.gov]

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